

2-Amino-5-fluorophenol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-fluorophenol

Cat. No.: B134415

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CAS Number: 53981-24-1

This technical guide provides an in-depth overview of **2-Amino-5-fluorophenol**, a crucial fluorinated aromatic intermediate in the pharmaceutical and agrochemical industries.^[1] This document is intended for researchers, scientists, and professionals involved in drug development and organic synthesis, offering detailed information on its chemical and physical properties, synthesis protocols, analytical methodologies, and key applications.

Chemical and Physical Properties

2-Amino-5-fluorophenol, also known as 4-Fluoro-2-hydroxyaniline, is a versatile building block characterized by its unique substitution pattern on the benzene ring.^[2] This arrangement of functional groups—an amino group, a hydroxyl group, and a fluorine atom—imparts specific reactivity and allows for its use in the synthesis of a wide array of complex molecules.^[1] The compound typically appears as a white to gray or brown crystalline powder.

General and Physicochemical Properties

Property	Value	Source(s)
CAS Number	53981-24-1	[2] [3] [4] [5] [6] [7]
Molecular Formula	C6H6FNO	[1] [3] [5] [7] [8] [9]
Molecular Weight	127.12 g/mol	[1] [7] [8] [9]
Appearance	White to Gray to Brown powder/crystal	
Purity	>97.0% (GC), ≥96%, 98%	[2] [3]
Solubility	Slightly soluble in water. Soluble in DMSO (2.2 mg/mL, 17.31 mM with sonication recommended).	[9] [10]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place.	
Handling	Air sensitive; store under inert gas.	

Spectral and Computational Data

Property	Value	Source(s)
IUPAC Name	2-amino-5-fluoro-phenol	[1]
Synonyms	4-Fluoro-2-hydroxyaniline	[2][3][8]
InChI	InChI=1S/C6H6FNO/c7-4-1-2-5(8)6(9)3-4/h1-3,9H,8H2	[1]
InChI Key	IIDUNAVOCYMUFB-UHFFFAOYSA-N	[1]
SMILES	<chem>C1=CC(=C(C=C1F)O)N</chem>	[1]
Exact Mass	127.043341977	[1]
Monoisotopic Mass	127.043341977	[1]
Topological Polar Surface Area	46.3 Å ²	[8]
Complexity	99.1	[1]

Synthesis Protocols

The synthesis of **2-Amino-5-fluorophenol** can be achieved through various routes. Two common methods are detailed below.

Method 1: From 5-Fluoro-2-nitrophenol via Catalytic Hydrogenation

This procedure involves the reduction of the nitro group of 5-fluoro-2-nitrophenol using a palladium-on-carbon catalyst.[10][11]

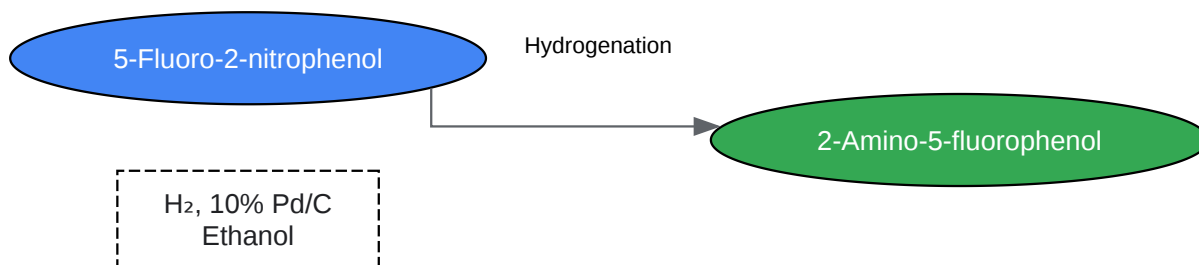
Materials:

- 5-Fluoro-2-nitrophenol
- Ethanol
- 10% Palladium on carbon (Pd/C) catalyst

- Ether
- Cyclohexane

Procedure:

- Dissolve 5-fluoro-2-nitrophenol (e.g., 2.50 g, 15.9 mmol) in ethanol (50 ml).[10]
- Add the 10% Pd/C catalyst (e.g., 980 mg) to the solution.[10]
- Subject the mixture to hydrogenation for approximately 1.5 hours.[10]
- Monitor the reaction for completion.
- Once the reaction is complete, remove the catalyst by filtration.[10]
- Concentrate the filtrate to obtain a solid residue.[10]
- Dissolve the solid residue in ether, followed by the addition of an equal volume of cyclohexane.[10]
- Remove the ether by vacuum distillation at room temperature to yield a light gray solid product.[10]
- Filter the product and wash with cyclohexane to obtain **2-Amino-5-fluorophenol**. [10]



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Caption: Synthesis of **2-Amino-5-fluorophenol** from 5-Fluoro-2-nitrophenol.

Method 2: From 2,4-Difluoroaniline

This method involves the reaction of 2,4-difluoroaniline with potassium hydroxide followed by acid treatment and steam distillation.[\[12\]](#)

Materials:

- 2,4-Difluoroaniline
- Water
- Potassium hydroxide
- Hydrochloric acid

Procedure:

- Add 2,4-difluoroaniline, water, and potassium hydroxide to a reaction vessel. The temperature will rise to 50-80°C.[\[12\]](#)
- Maintain the temperature at 50-80°C for about 4-5 hours.[\[12\]](#)
- After the initial reaction period, maintain the temperature for an additional 60 minutes.[\[12\]](#)
- Monitor the reaction until the content of 2,4-difluoroaniline is less than 0.5%.[\[12\]](#)
- Once the reaction is complete, add a specific amount of hydrochloric acid.[\[12\]](#)
- Heat the mixture and carry out steam distillation. The product will distill together with water.[\[12\]](#)
- Collect the distillate to obtain **2-Amino-5-fluorophenol**.[\[12\]](#)

Analytical Methodologies

To ensure the purity and confirm the structure of **2-Amino-5-fluorophenol**, several analytical techniques are employed.

Chromatographic Analysis

Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are utilized for quantitative analysis and purity assessment.[\[13\]](#)

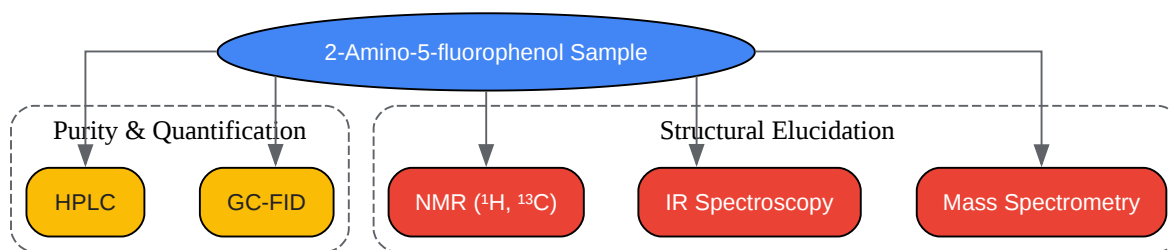
General GC-FID Protocol (adapted for **2-Amino-5-fluorophenol**):

- Sample Preparation: Accurately weigh the sample and dissolve it in a suitable solvent like methanol or acetonitrile in a volumetric flask. Sonicate to ensure complete dissolution and dilute to the mark. Filter the solution through a 0.45 µm syringe filter into a GC vial.[\[13\]](#)
- Instrumentation: An Agilent 8890 GC System or equivalent with a Flame Ionization Detector (FID) can be used.[\[13\]](#)
- Column: An Rtx®-65 (65% Diphenyl / 35% Dimethyl polysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness is a suitable column.[\[13\]](#)
- Conditions:
 - Injector Temperature: 250 °C[\[13\]](#)
 - Injection Volume: 1 µL (Split mode, e.g., 10:1)[\[13\]](#)
 - Carrier Gas: Helium at a constant flow of 1.5 mL/min[\[13\]](#)
 - Oven Temperature Program: Initial 100 °C (hold 2 min), ramp at 10 °C/min to 280 °C, hold for 5 min.[\[13\]](#)
 - Detector Temperature: 300 °C[\[13\]](#)
- Data Analysis: Quantification is performed using an external standard method by generating a calibration curve from a series of known concentrations.[\[13\]](#)

Spectroscopic Analysis

Spectroscopic methods are essential for structural elucidation and confirmation.

- NMR Spectroscopy (^1H , ^{13}C): The sample is dissolved in a deuterated solvent (e.g., DMSO- d_6 or CDCl_3) to run ^1H and ^{13}C NMR spectra. This confirms the chemical structure and helps determine purity.[14]
- Infrared (IR) Spectroscopy: A solid sample is analyzed (e.g., using a KBr pellet or ATR) to identify characteristic functional group vibrations such as O-H, N-H, and C-F bonds.[14]
- Mass Spectrometry (MS): Techniques like Electrospray Ionization (ESI) or GC-MS are used to determine the molecular weight and analyze the fragmentation pattern, further confirming the compound's identity.[14]



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Caption: Workflow for the characterization of **2-Amino-5-fluorophenol**.

Applications in Synthesis

2-Amino-5-fluorophenol is a valuable intermediate in the synthesis of various pharmaceutical compounds, including those with anticancer and anti-inflammatory properties.[9]

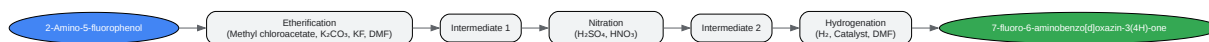
Synthesis of 7-fluoro-6-aminobenzo[d]oxazin-3(4H)-one

A notable application is its use in the multi-step synthesis of 7-fluoro-6-aminobenzo[d]oxazin-3(4H)-one.[12]

Experimental Workflow:

- Etherification: **2-Amino-5-fluorophenol** is reacted with methyl chloroacetate in the presence of potassium carbonate and potassium fluoride in DMF.[12]

- Nitration: The resulting intermediate is nitrated using a mixture of concentrated sulfuric acid and 70% nitric acid.[12]
- Hydrogenation: The nitro group of the second intermediate is then reduced via catalytic hydrogenation to yield the final product.[12]



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Caption: Synthesis pathway of 7-fluoro-6-aminobenzo[d]oxazin-3(4H)-one.

Safety Information

2-Amino-5-fluorophenol is classified as an irritant and requires careful handling in a laboratory setting.[5][8]

GHS Hazard Information

- Pictogram: GHS07 (Exclamation Mark)[5]
- Signal Word: Warning[5]
- Hazard Statements:
 - H302: Harmful if swallowed.[8][11]
 - H312: Harmful in contact with skin.[8][11]
 - H315: Causes skin irritation.[5][8][11]
 - H319: Causes serious eye irritation.[5][8][11]
 - H335: May cause respiratory irritation.[5][11]
- Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P264: Wash skin thoroughly after handling.[5]
- P271: Use only outdoors or in a well-ventilated area.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11]

It is imperative to consult the Safety Data Sheet (SDS) for complete handling, storage, and disposal guidelines before working with this compound.[1] Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, and work in a well-ventilated area.[5]

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- To cite this document: BenchChem. [2-Amino-5-fluorophenol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134415#2-amino-5-fluorophenol-cas-number-and-properties]

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